

Technical Support Center: Strengthening Your Research Profile for SASDP Selection

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Sasdp
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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in strengthening their research profiles for the Science Advice Skills Development Program (**SASDP**) selection.

Frequently Asked Questions (FAQs)

Q1: What are the core eligibility criteria for the **SASDP**?

To be eligible for the **SASDP**, applicants must be early to mid-career African scientists and researchers working on the African continent.^[1] Key requirements include holding a PhD obtained within the last 5-10 years and being under the age of 50.^[1] The program has a particular interest in researchers with a strong scientific track record in fields related to climate change, such as Health, Water, Energy, and Food Security.^[1]

Q2: The application mentions a "keen interest in science advice." How can I effectively demonstrate this?

Selection committees look for tangible evidence of your interest in the intersection of science and policy. This can be demonstrated through a variety of activities that go beyond traditional

research.[2][3]

Troubleshooting Guide: Demonstrating Interest in Science Advice

Issue	Solution	Examples
Lack of formal policy experience	Gain practical experience in non-academic settings.	Volunteer or intern with a government agency, non-profit organization, or a company involved in policy.[2]
Limited knowledge of current policy issues	Actively track and engage with current science policy discussions.	Follow relevant news outlets, subscribe to policy-focused newsletters, and participate in online forums.[2][3]
No experience in advocacy	Participate in or organize advocacy activities.	Engage in events like a "Capitol Hill Day," create a science policy discussion group at your institution, or invite local officials to speak.[2]
Difficulty communicating research to a lay audience	Hone your science communication skills.	Write op-eds on policy topics, teach a seminar for high school students, or create a blog or podcast to explain your research to the public.[2][4]

Q3: The **SASDP** assesses "research skills and experience, as demonstrated by their public outputs." What types of "public outputs" are considered beyond peer-reviewed publications?

"Public outputs" encompass a broader range of contributions than just traditional journal articles.[1] These can include a variety of materials that demonstrate your ability to communicate your research to different audiences and its potential impact on policy and society.[1][5]

Troubleshooting Guide: Diversifying Your Public Outputs

Issue	Solution	Examples
My research is only published in academic journals.	Create accessible summaries and presentations of your work.	Develop infographics, video summaries, or podcasts explaining your key findings. [4] [5]
My work has not yet influenced policy.	Produce policy-relevant documents.	Write policy briefs, white papers, or research reports for government bodies. [1] [6]
Limited engagement with the broader community.	Participate in public engagement and educational outreach.	Give public talks, organize workshops, or develop educational materials based on your research. [4]
Data from my research is not widely accessible.	Publish your datasets and research protocols.	Utilize open-access repositories to share your data, code, and methodologies, promoting transparency and reproducibility. [5]

Experimental Protocols: Methodologies for Profile Enhancement

To systematically strengthen your research profile for **SASDP** selection, consider the following detailed protocols:

Protocol 1: Developing a Policy-Focused Research Narrative

Objective: To align your research experience with the goals of the **SASDP** and demonstrate a clear interest in science advice.

Methodology:

- **Identify Policy Intersections:** Analyze your current and past research projects to identify areas with direct or indirect policy implications.

- **Conduct a "Policy Gap" Analysis:** Research current policies related to your field of expertise. Identify gaps or areas where scientific evidence is lacking.
- **Frame Your Research Questions:** In your application materials, frame your research questions and objectives in the context of addressing these policy gaps.
- **Develop a "Science-to-Policy" Logic Model:** Create a visual representation of how your research inputs (e.g., data collection, analysis) lead to outputs (e.g., publications, policy briefs) and ultimately to desired policy outcomes.

Protocol 2: Strategic Dissemination of Research Findings

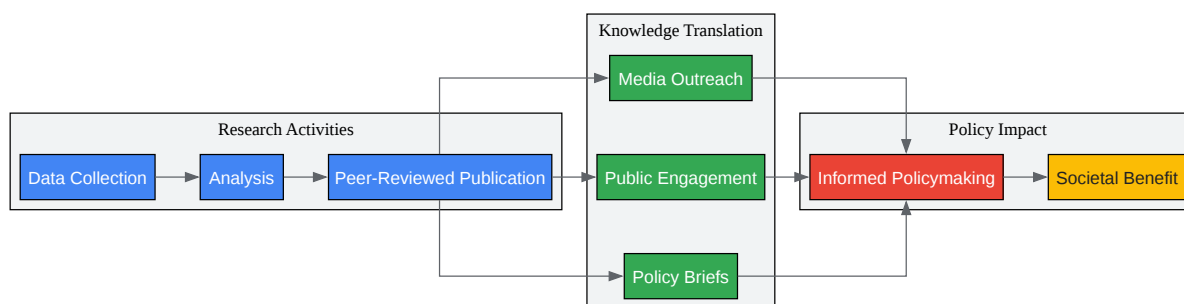
Objective: To broaden the reach and impact of your research beyond academic circles.

Methodology:

- **Audience Segmentation:** Identify key non-academic audiences for your research (e.g., policymakers, industry professionals, community leaders).
- **Tailored Communication:** Develop distinct communication materials for each audience segment. This may include plain-language summaries, infographics, and presentations.
- **Multi-Platform Dissemination:** Utilize a variety of channels to share your research, including social media (LinkedIn, Twitter), institutional repositories, and presentations at non-academic conferences.^[4]
- **Track and Measure Impact:** Use analytics tools to track the engagement with your disseminated materials (e.g., views, shares, downloads) to demonstrate the reach of your work.

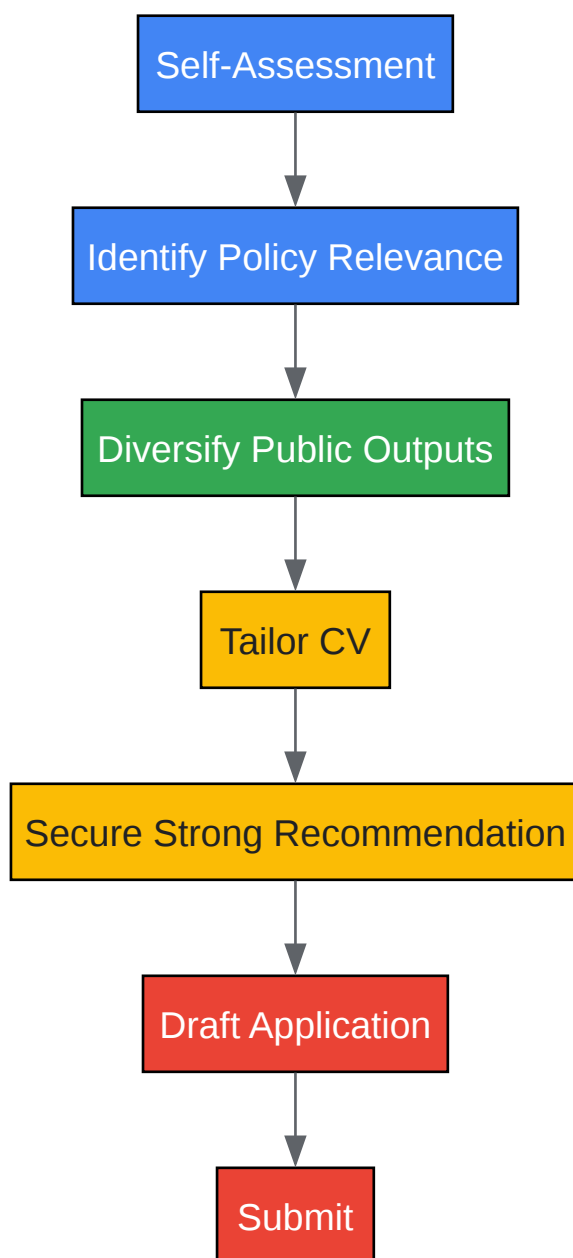
Mandatory Visualizations

The following diagrams illustrate key concepts and workflows for strengthening your research profile.



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Caption: From Research to Societal Benefit.



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Caption: **SASDP** Application Preparation Workflow.

Tailoring Your Application Documents

Curriculum Vitae (CV):

Your CV for the **SASDP** should be a "blended" document that highlights both your academic achievements and your potential for policy influence.^[7]

Key Sections to Emphasize:

- **Research Experience:** Frame your research in terms of its societal relevance and potential policy impact.
- **Public Outputs:** Create a dedicated section that lists not only publications but also policy briefs, presentations at non-academic conferences, media appearances, and other forms of public engagement.
- **Policy-Relevant Skills:** Highlight skills in science communication, stakeholder engagement, and data visualization.
- **Professional Associations:** Include memberships in organizations that have a policy focus.[7]

Letter of Recommendation:

A strong letter of recommendation is crucial and should be from someone who can speak to both your research capabilities and your interest in science policy.[8][9]

Guidance for Your Recommender:

- **Provide Context:** Share the **SASDP** program description and selection criteria with your recommender.
- **Highlight Key Attributes:** Ask them to provide specific examples of your communication skills, leadership potential, and ability to work in interdisciplinary teams.
- **Connect Research to Policy:** Encourage them to comment on the broader implications of your research and your potential to contribute to evidence-informed policymaking. Selection committees value letters that connect the applicant's talents and experiences to the specific criteria of the award.

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- To cite this document: BenchChem. [Technical Support Center: Strengthening Your Research Profile for SASDP Selection]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1230091/docs#technical-support-center-strengthening-your-research-profile-for-sasdp-selection>]

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